

Thermal decomposition behavior of sodium propionate for material science

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium Propionate

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The Thermal Decomposition of Sodium Propionate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the thermal decomposition behavior of **sodium propionate** ($\text{NaC}_2\text{H}_5\text{CO}_2$), a widely used food preservative and antifungal agent. Understanding its thermal stability and decomposition pathways is crucial for applications in materials science, drug formulation, and chemical synthesis.

Thermal Behavior and Transitions

The thermal behavior of **sodium propionate** has been characterized by two solid-solid phase transitions occurring below 250°C , followed by melting at approximately 290°C .^{[1][2][3]} The stability of **sodium propionate** is notably dependent on the surrounding atmosphere, with decomposition occurring at a lower temperature in the presence of air compared to an inert argon atmosphere.^{[1][2]}

Table 1: Key Thermal Events for Sodium Propionate

Thermal Event	Temperature (°C)	Atmosphere
Solid-Solid Phase Transitions	< 250	Argon and Air
Melting	~ 290	Argon and Air
Onset of Mass Loss (Decomposition)	~ 320	Air
Onset of Mass Loss (Decomposition)	~ 400	Argon

Decomposition Pathways and Products

The decomposition of **sodium propionate** proceeds through different pathways depending on the atmospheric conditions.

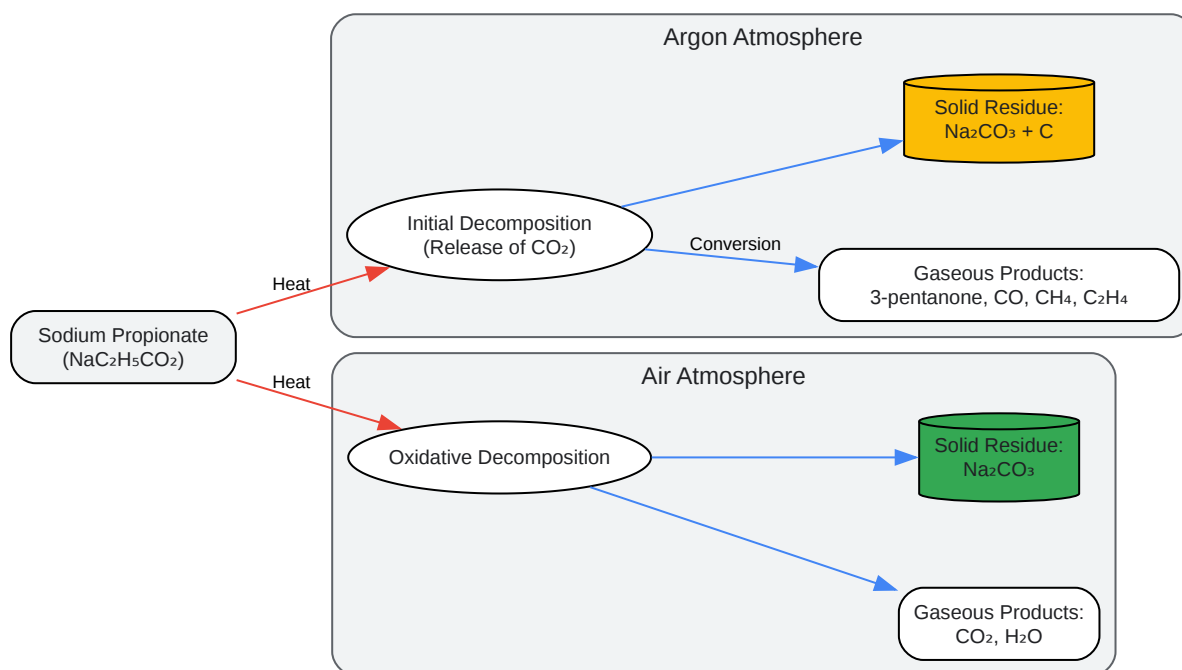
In an inert (argon) atmosphere, the decomposition is a multi-step process. It begins with the release of carbon dioxide (CO₂) due to the decomposition of propionyl radicals, which also leads to the formation of elemental carbon. This initial step is followed by a more significant conversion to sodium carbonate (Na₂CO₃), with the evolution of several gaseous products.

In an oxidative (air) atmosphere, the decomposition is an oxidative process. The primary gaseous products are carbon dioxide (CO₂) and water (H₂O).

Table 2: Gaseous Products of Sodium Propionate Decomposition

Atmosphere	Gaseous Products	Solid Residue
Argon	3-pentanone, Carbon Dioxide (CO ₂), Carbon Monoxide (CO), Methane (CH ₄), Ethylene (C ₂ H ₄)	Sodium Carbonate (Na ₂ CO ₃), Elemental Carbon
Air	Carbon Dioxide (CO ₂), Water (H ₂ O)	Sodium Carbonate (Na ₂ CO ₃)

The following diagram illustrates the distinct decomposition pathways of **sodium propionate** in argon and air atmospheres.



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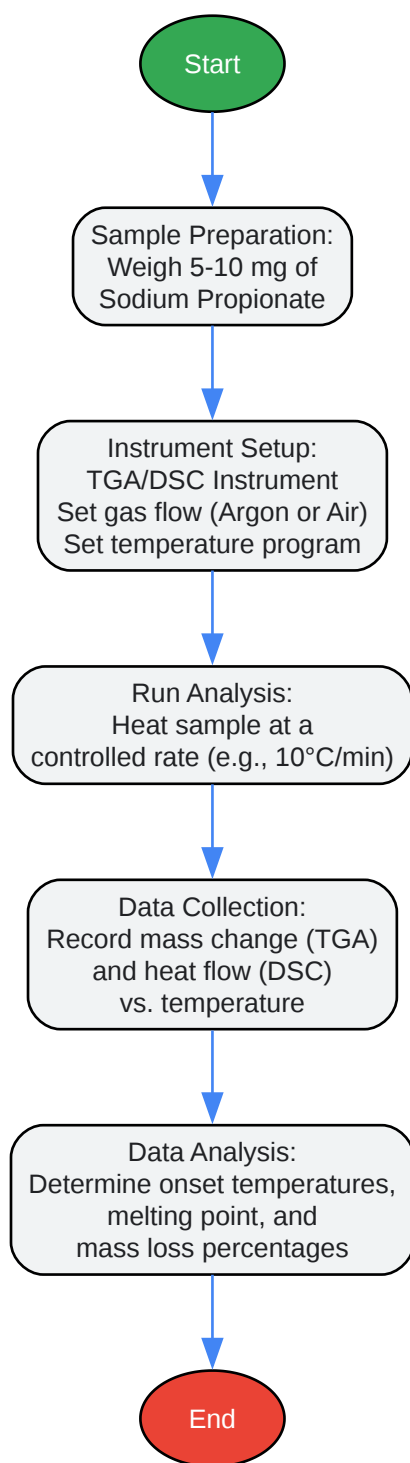
Caption: Decomposition pathways of **sodium propionate** in argon and air.

Experimental Protocols

The characterization of the thermal decomposition of **sodium propionate** typically involves the following analytical techniques:

Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC)

This experimental workflow outlines the key steps for analyzing the thermal properties of **sodium propionate**.



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Caption: Workflow for TGA/DSC analysis of **sodium propionate**.

Methodology:

- **Sample Preparation:** Accurately weigh approximately 5-10 mg of the **sodium propionate** sample into an appropriate crucible (e.g., alumina).
- **Instrument Setup:**
 - Place the sample crucible and a reference crucible into the TGA/DSC instrument.
 - Set the desired atmosphere by purging with either high-purity argon or dry air at a constant flow rate (e.g., 50 mL/min).
 - Program the temperature profile, typically a linear heating ramp (e.g., 10°C/min) from ambient temperature to a final temperature above the complete decomposition of the sample (e.g., 600°C).
- **Data Acquisition:** Initiate the heating program and continuously record the sample mass (TGA) and the differential heat flow (DSC) as a function of temperature.
- **Data Analysis:**
 - From the TGA curve, determine the onset temperature of decomposition and the percentage of mass loss at each stage.
 - From the DSC curve, identify the temperatures of phase transitions (endothermic peaks) and melting (sharp endothermic peak).

Evolved Gas Analysis (EGA)

Methodology:

Evolved Gas Analysis is often coupled with TGA to identify the gaseous products released during decomposition. This is typically achieved by interfacing the gas outlet of the TGA to a mass spectrometer (MS) or a Fourier-transform infrared spectrometer (FTIR).

- **TGA-MS/FTIR Setup:** The gas evolved from the TGA furnace is transferred through a heated transfer line to the MS or FTIR spectrometer.
- **Analysis:** As the sample is heated in the TGA, the mass spectrometer or FTIR continuously analyzes the composition of the evolved gas stream.

- Data Interpretation: The resulting data provides information on the chemical nature of the evolved species at different temperatures, allowing for the identification of the decomposition products listed in Table 2.

Conclusion

The thermal decomposition of **sodium propionate** is a complex process that is highly dependent on the surrounding atmosphere. In an inert environment, it primarily yields sodium carbonate, elemental carbon, and a mixture of organic gases. In an oxidative environment, the decomposition is more direct, leading to sodium carbonate, carbon dioxide, and water. A thorough understanding of these decomposition pathways and the associated thermal events is essential for the effective and safe use of **sodium propionate** in various scientific and industrial applications.

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- To cite this document: BenchChem. [Thermal decomposition behavior of sodium propionate for material science]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10779107#thermal-decomposition-behavior-of-sodium-propionate-for-material-science]

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